

An In-depth Technical Guide to 2-Naphthyl Myristate

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Compound of Interest

Compound Name: 2-Naphthyl myristate

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This technical guide provides a comprehensive overview of **2-Naphthyl myristate**, a chromogenic substrate widely utilized in the detection and quantification of carboxylesterase activity. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its use in enzymatic assays, and includes a plausible enzymatic synthesis route.

Core Compound Properties

2-Naphthyl myristate, also known as naphthalen-2-yl tetradecanoate, is a key reagent in various biochemical assays. Its utility stems from the enzymatic release of 2-naphthol, which can then be coupled with a diazonium salt to produce a quantifiable colored azo dye.

Physicochemical and Structural Data

A summary of the key quantitative data for **2-Naphthyl myristate** is presented in the table below, offering a clear comparison of its fundamental properties.

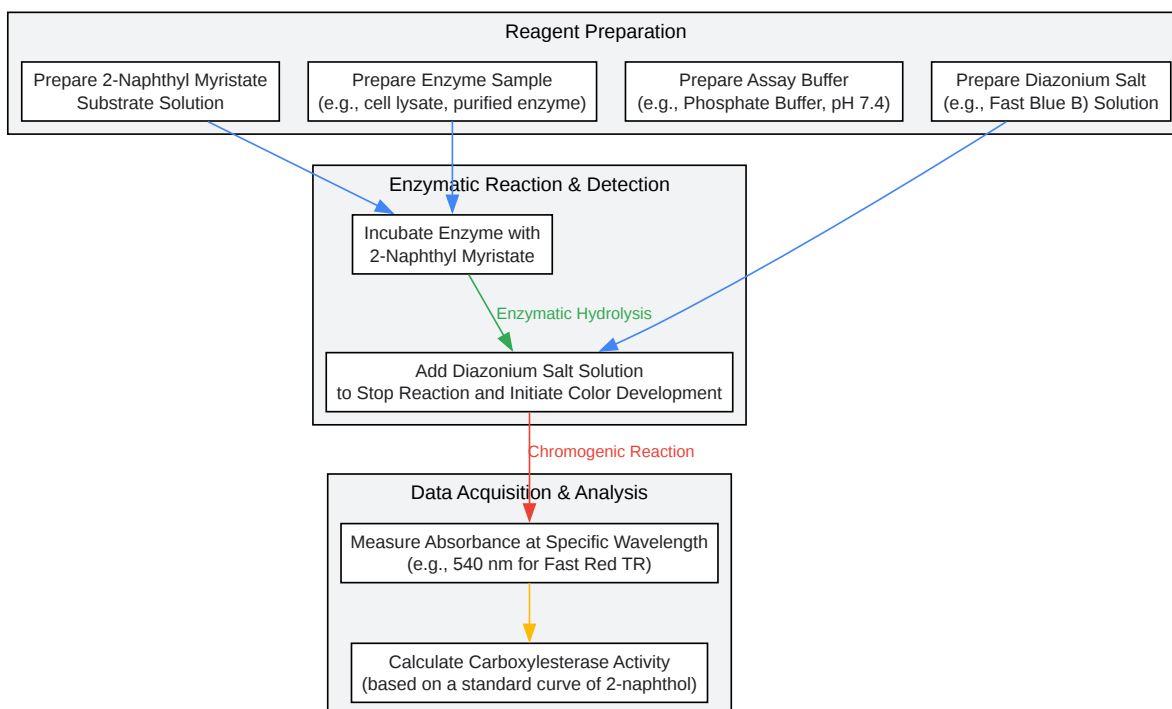
| Property | Value | Source |
|-------------------|--|--------|
| Molecular Weight | 354.53 g/mol | [1][2] |
| Molecular Formula | C ₂₄ H ₃₄ O ₂ | [3] |
| CAS Number | 7262-80-8 | [3] |
| Appearance | White to light yellow powder or crystals | [2] |
| Melting Point | 65.0 to 68.0 °C | |
| Solubility | Very faint turbidity in Chloroform | |
| Purity (by GC) | >97.0% | |

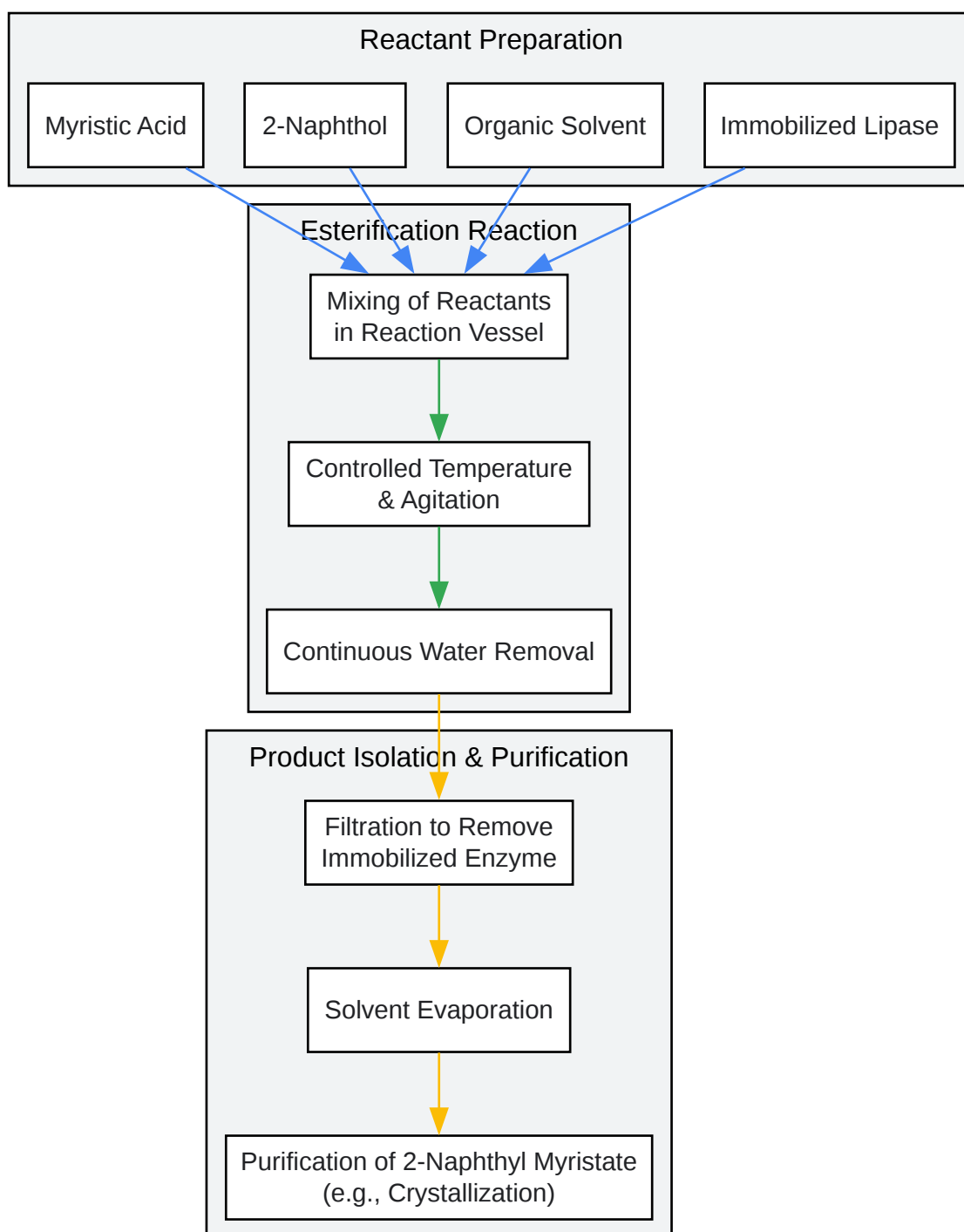
Enzymatic Activity Assay: A Chromogenic Approach

2-Naphthyl myristate serves as an effective substrate for the determination of carboxylesterase activity. The underlying principle of this assay is the enzymatic hydrolysis of the ester bond in **2-Naphthyl myristate**, which liberates 2-naphthol. The subsequent reaction of 2-naphthol with a diazonium salt, such as Fast Blue B or Fast Red TR, results in the formation of a distinctly colored azo dye. The intensity of this color, which is directly proportional to the amount of 2-naphthol released, can be quantified spectrophotometrically.

Experimental Workflow: Carboxylesterase Activity Assay

The following diagram illustrates the key steps in a typical chromogenic assay for determining carboxylesterase activity using **2-Naphthyl myristate**.





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References

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